

# Essential Safety and Logistical Information for Handling Diphenyl Sulfide

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## Compound of Interest

Compound Name: Diphenyl sulfide

Cat. No.: B1677679

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is of paramount importance. This guide provides comprehensive, immediate safety and logistical information for the handling of **Diphenyl sulfide** (CAS No. 139-66-2), including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

**Diphenyl sulfide** is a colorless to light-yellow liquid with a characteristic unpleasant odor.<sup>[1][2]</sup> It is classified as harmful if swallowed, causes skin and serious eye irritation, and is very toxic to aquatic life with long-lasting effects.<sup>[3][4][5]</sup> Adherence to strict safety protocols is essential to minimize exposure and ensure a safe laboratory environment.

## Physical and Chemical Properties

| Property          | Value   | Source    |
|-------------------|---|-----------|
| Molecular Formula | C12H10S   |           |
| Molecular Weight  | 186.27 g/mol                                    |           |
| Appearance        | Colorless to light yellow liquid                | [1][2]    |
| Odor              | Stench / Unpleasant                             | [1][2]    |
| Melting Point     | -40 °C / -40 °F                                 | [1][6]    |
| Boiling Point     | 296 °C / 564.8 °F                               | [1][6]    |
| Flash Point       | > 112 °C / > 233.6 °F                           | [1]       |
| Specific Gravity  | 1.110   | [1]       |
| Water Solubility  | Insoluble                                       | [2][6]    |
| Solubility        | Soluble in ether, benzene, and carbon disulfide | [2][6][7] |

## Hazard Identification and Classification

| Hazard Class             | GHS Classification |
|--------------------------|--------------------|
| Acute toxicity, Oral     | Category 4         |
| Skin irritation          | Category 2         |
| Aquatic hazard (acute)   | Category 1         |
| Aquatic hazard (chronic) | Category 1         |

Source:

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure to **Diphenyl sulfide**.

| Body Part   | Personal Protective Equipment   | Specifications and Remarks  |
|-------------|---|---|
| Eyes/Face   | Safety glasses with side-shields or tight-sealing safety goggles.                       | Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[8] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[1][8]                 |
| Skin        | Chemical-resistant gloves (e.g., Nitrile rubber). Protective clothing (e.g., lab coat). | Wear appropriate protective gloves and clothing to prevent skin exposure.[9] Contaminated clothing should be removed immediately and washed before reuse.   |
| Respiratory | NIOSH/MSHA or European Standard EN 149 approved respirator.                             | Required if there is a risk of inhaling vapors or aerosols, particularly in poorly ventilated areas.[8][9] Use should be based on exposure limits and in accordance with respiratory protection standards.[8] |

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **Diphenyl sulfide** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][9]
- Ensure that safety showers and eyewash stations are readily accessible and have been recently tested.[1]

- Confirm that all necessary PPE is available and in good condition.
- Keep incompatible materials, such as strong oxidizing agents, separate.[\[1\]](#)[\[9\]](#)

## 2. Handling the Chemical:

- Wear the prescribed PPE (goggles, gloves, lab coat) throughout the handling process.
- Avoid direct contact with skin and eyes.[\[9\]](#)
- Do not eat, drink, or smoke in the work area.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[9\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)

## 3. In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing. Get medical attention if skin irritation occurs.[\[1\]](#)
- Ingestion: If swallowed, call a POISON CENTER or doctor immediately. Rinse mouth with water.[\[1\]](#)
- Inhalation: Remove the individual to fresh air. If the person is not breathing, provide artificial respiration. Seek medical attention.[\[1\]](#)

## 4. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[9\]](#)
- Store away from heat, sources of ignition, and direct sunlight.[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[9\]](#)

## Disposal Plan

**Diphenyl sulfide** and its containers must be disposed of as hazardous waste.

### 1. Waste Collection:

- Collect waste **Diphenyl sulfide** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.

### 2. Spill Management:

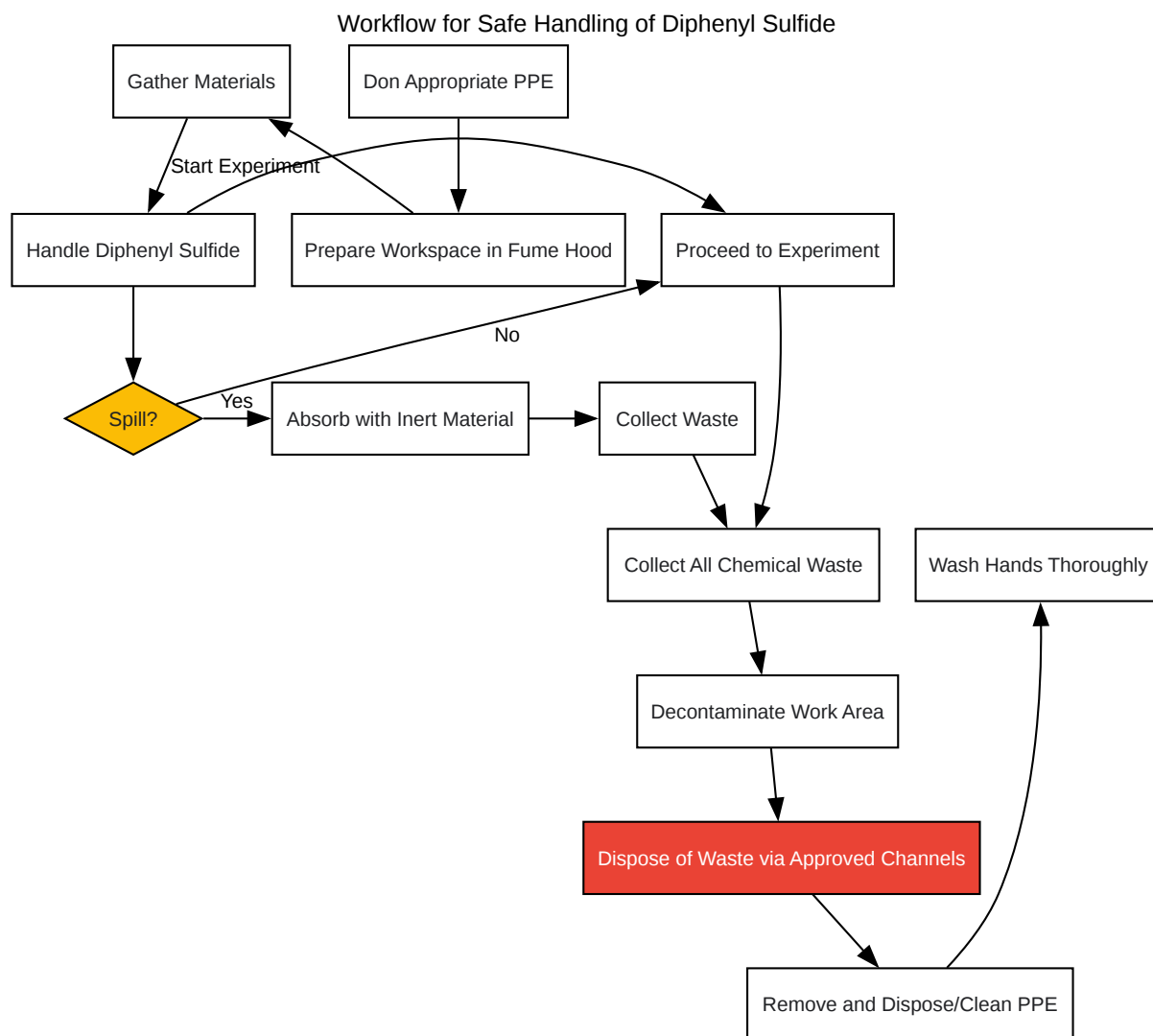
- In the event of a spill, ensure the area is well-ventilated.
- Wear appropriate PPE.
- Absorb the spill with an inert material such as sand, silica gel, or vermiculite.[\[1\]](#)[\[9\]](#)
- Collect the absorbed material into a suitable container for disposal.[\[9\]](#)

### 3. Final Disposal:

- Dispose of the waste through an approved and licensed waste disposal company.[\[1\]](#)[\[3\]](#)
- Follow all local, regional, national, and international regulations for hazardous waste disposal.[\[9\]](#)[\[11\]](#) Do not allow the chemical to enter drains or waterways.

## Experimental Workflow: Handling Diphenyl Sulfide

The following diagram outlines the standard operating procedure for safely handling **Diphenyl sulfide** in a laboratory setting.



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Caption: Workflow for the safe handling of **Diphenyl Sulfide**.

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